

# 2,6-Dichlorobenzamide (BAM): A Persistent Herbicide Metabolite Demystified

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## Compound of Interest

Compound Name: 2,6-Dichlorobenzamide

Cat. No.: B151250

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## Introduction

**2,6-Dichlorobenzamide**, commonly known as BAM, is a primary and highly persistent metabolite of the nitrile herbicide dichlobenil (2,6-dichlorobenzonitrile).<sup>[1]</sup> Historically, dichlobenil was widely used for weed control in both agricultural and non-agricultural settings.<sup>[1]</sup> However, its application has led to significant environmental concerns due to the formation of BAM. This technical guide provides a comprehensive overview of BAM, focusing on its formation, environmental fate, analytical methodologies for its detection, and toxicological significance.

The chemical stability and high water solubility of BAM contribute to its mobility in soil, leading to the contamination of groundwater.<sup>[1][2]</sup> Consequently, BAM is one of the most frequently detected pesticide metabolites in groundwater across Europe and North America, often exceeding the European Commission's drinking water limit of 0.1 µg/L.<sup>[1]</sup> Understanding the transformation of dichlobenil to BAM, its environmental behavior, and its potential health effects is critical for environmental risk assessment and the development of effective remediation strategies.<sup>[3]</sup>

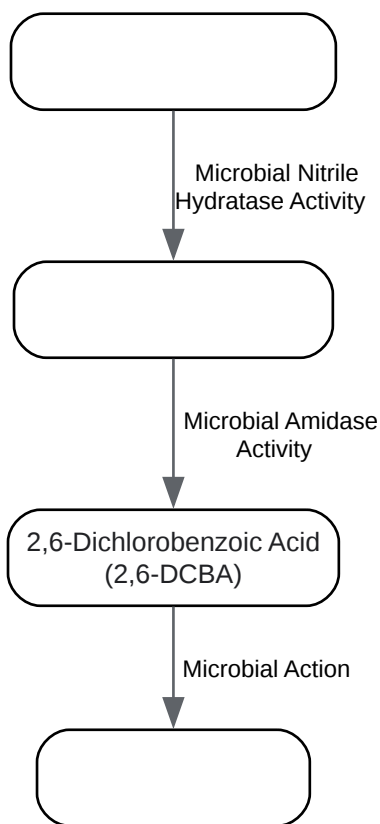
## Physicochemical Properties

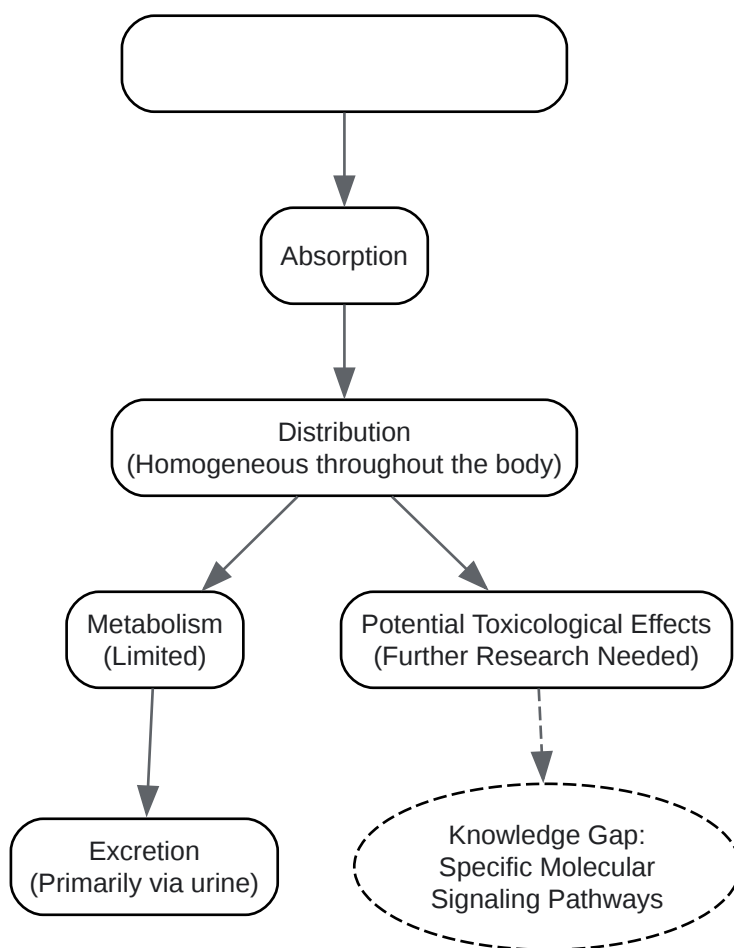
A thorough understanding of the physicochemical properties of both dichlobenil and its metabolite BAM is essential for predicting their environmental transport and fate.

Property	Dichlobenil	2,6-Dichlorobenzamide (BAM)
Chemical Formula	C <sub>7</sub> H <sub>3</sub> Cl <sub>2</sub> N	C <sub>7</sub> H <sub>5</sub> Cl <sub>2</sub> NO
Molecular Weight	172.01 g/mol	190.02 g/mol [4]
Appearance	White to pale yellow crystalline solid	White to brown-grey crystalline powder[3]
Water Solubility	18-25 mg/L	2,700 mg/L[5]
Vapor Pressure	5.5 x 10 <sup>-4</sup> mm Hg at 20°C	4.8 x 10 <sup>-6</sup> mm Hg at 25°C[4]
Log K <sub>ow</sub> (Octanol-Water Partition Coefficient)	2.7 - 3.2	0.77[5]
K <sub>oc</sub> (Soil Organic Carbon-Water Partitioning Coefficient)	290 - 740 cm <sup>3</sup> /g	30 cm <sup>3</sup> /g[4]

## Formation and Environmental Fate

BAM is primarily formed in the soil through the microbial degradation of the parent herbicide, dichlobenil.[1][6] This transformation is mediated by nitrile-degrading enzymes, specifically nitrile hydratases, found in common soil bacteria.[6] The nitrile hydratase enzyme converts the nitrile group of dichlobenil into an amide group, resulting in the formation of BAM.[6]





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- To cite this document: BenchChem. [2,6-Dichlorobenzamide (BAM): A Persistent Herbicide Metabolite Demystified]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b151250#2-6-dichlorobenzamide-as-a-metabolite-of-herbicides>]

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